

commercial availability and suppliers of 2-Amino-4-chlorobenzothiazole hydrobromide

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Compound of Interest

Compound Name: 2-Amino-4-chlorobenzothiazole
hydrobromide

Cat. No.: B1330048

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An In-depth Technical Guide to **2-Amino-4-chlorobenzothiazole Hydrobromide** for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Amino-4-chlorobenzothiazole hydrobromide** (CAS No. 27058-83-9), a heterocyclic organic compound with applications in chemical synthesis and potentially in drug discovery. This document details its chemical and physical properties, commercial availability from various suppliers, and a key synthetic application. The guide is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering a consolidated resource for sourcing and utilizing this compound.

Chemical and Physical Properties

2-Amino-4-chlorobenzothiazole hydrobromide is the hydrobromide salt of 2-Amino-4-chlorobenzothiazole. The presence of the hydrobromide salt can enhance the compound's stability and solubility in certain solvents, which can be advantageous for specific synthetic procedures. It is important for researchers to distinguish this compound from its free base, 2-Amino-4-chlorobenzothiazole (CAS No. 19952-47-7), as their properties and applications may differ.

The key quantitative data for **2-Amino-4-chlorobenzothiazole hydrobromide** are summarized in the table below.

Property	Value	References
CAS Number	27058-83-9	[1]
Molecular Formula	C ₇ H ₅ ClN ₂ S·HBr	[2][1]
Molecular Weight	265.57 g/mol	[2][1]
IUPAC Name	4-chloro-1,3-benzothiazol-2-amine;hydrobromide	[1]
Canonical SMILES	<chem>C1=CC2=C(C(=C1)Cl)N=C(S2)N.Br</chem>	[1]
EINECS	248-194-8	[1]

Commercial Availability and Suppliers

2-Amino-4-chlorobenzothiazole hydrobromide is available from several chemical suppliers, primarily for research and development purposes. It is important to note that some suppliers, such as Sigma-Aldrich, provide this compound as part of a collection of rare chemicals and may not provide extensive analytical data. Buyers are often responsible for confirming the product's identity and purity.

Below is a list of known suppliers for **2-Amino-4-chlorobenzothiazole hydrobromide**.

Supplier	Product Name	Purity	Notes
Santa Cruz Biotechnology	2-Amino-4-chlorobenzothiazole hydrobromide	Research Grade	For Research Use Only. Not for Diagnostic or Therapeutic Use.[2]
Sigma-Aldrich	2-AMINO-4-CHLOROBENZOTHIAZOLE HYDROBROMIDE AldrichCPR	Not Specified	Sold as-is, without warranty of merchantability or fitness for a particular purpose.
CookeChem	2-Amino-4-chlorobenzothiazole hydrobromide	Not Specified	-
American Custom Chemicals Corporation	2-amino-4-chlorobenzothiazole	97%	Listed as the hydrobromide salt in the details.[1]

Applications in Synthesis and Drug Discovery

The 2-aminobenzothiazole scaffold is a privileged structure in medicinal chemistry, known for its wide range of biological activities, including anticancer, antibacterial, and anti-inflammatory properties.[3][4][5] Consequently, derivatives of 2-aminobenzothiazole are of significant interest in drug discovery and development.[3][4]

2-Amino-4-chlorobenzothiazole hydrobromide serves as a precursor in the synthesis of other benzothiazole derivatives. A notable application is in the preparation of 4-chloro-2-hydroxybenzothiazole, a process that involves diazotization.[6]

Experimental Protocol: Synthesis of 4-chloro-2-hydroxybenzothiazole

The following protocol is based on a patented process for the preparation of 4-chloro-2-hydroxybenzothiazole from **2-Amino-4-chlorobenzothiazole hydrobromide**. [6]

Materials:

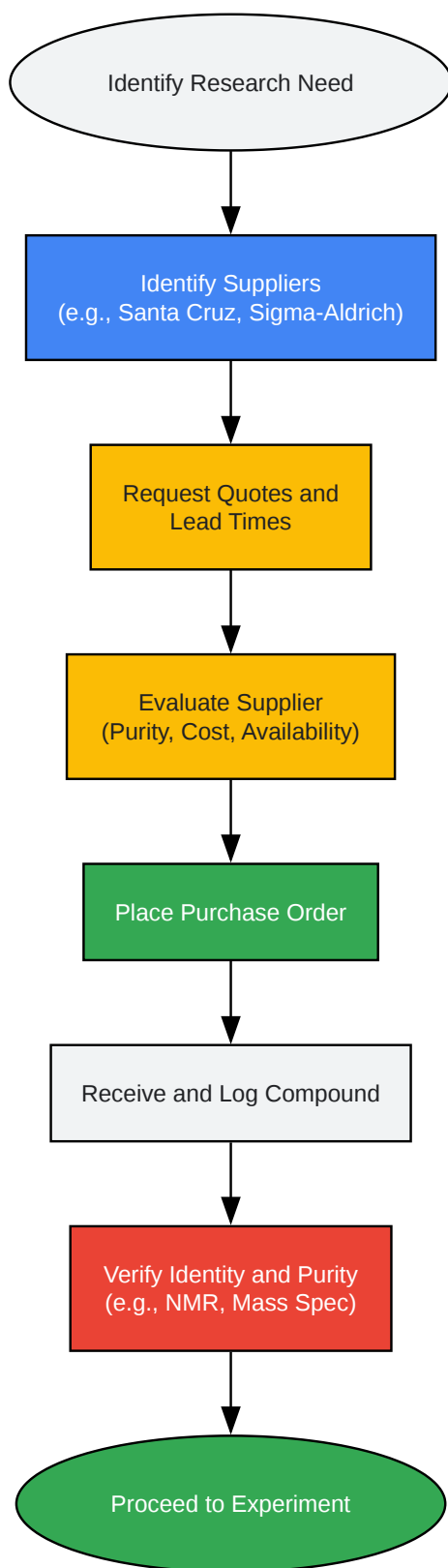
- **2-Amino-4-chlorobenzothiazole hydrobromide** (79 g)
- Ethylene dichloride (300 ml)
- Concentrated hydrochloric acid (114 ml)
- Glacial acetic acid (78 ml)
- Water (114 ml)
- Sodium nitrite (41 g) in water (67 ml)

Procedure:

- A mixture of concentrated hydrochloric acid, glacial acetic acid, and water is prepared in a 1-liter flask.
- **2-Amino-4-chlorobenzothiazole hydrobromide** and ethylene dichloride are added to the flask.
- The mixture is stirred and maintained at -25°C with water cooling.
- A solution of sodium nitrite in water is added at a constant rate over 2 hours.
- The major product of this diazotization reaction is 2-bromo-4-chlorobenzothiazole, with 2,4-dichlorobenzothiazole also being formed.
- The resulting 2-halo-4-chlorobenzothiazoles can then be hydrolyzed to yield 4-chloro-2-hydroxybenzothiazole.

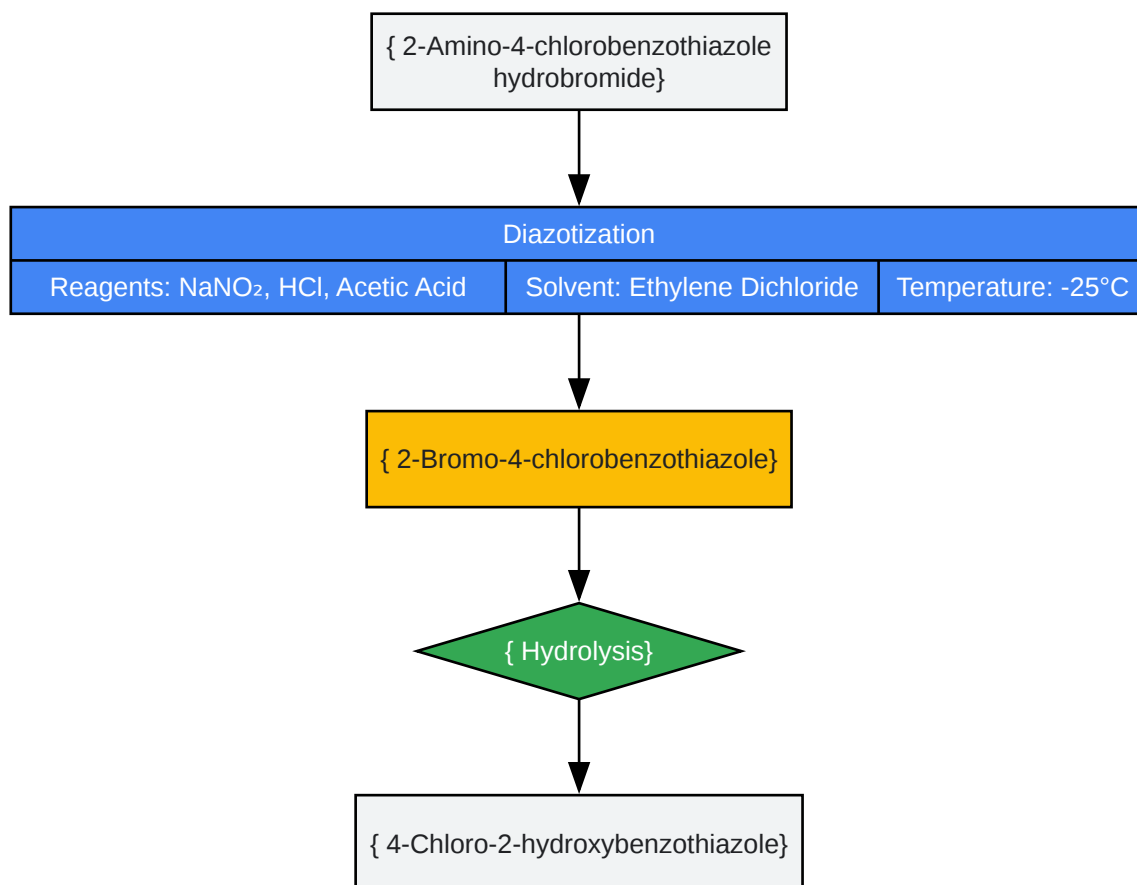
Visualized Workflows and Pathways

To aid researchers, the following diagrams illustrate key processes related to the procurement and use of **2-Amino-4-chlorobenzothiazole hydrobromide**.



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Caption: Workflow for the procurement and initial validation of **2-Amino-4-chlorobenzothiazole hydrobromide**.



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Caption: Synthetic pathway from **2-Amino-4-chlorobenzothiazole hydrobromide** to 4-chloro-2-hydroxybenzothiazole.

Conclusion

2-Amino-4-chlorobenzothiazole hydrobromide is a commercially available starting material that holds relevance for synthetic and medicinal chemists. While its direct biological activity is not extensively documented, its utility as a precursor for other benzothiazole derivatives makes it a valuable compound for research and development in the pharmaceutical industry.

Researchers should carefully consider the purity and supplier specifications when sourcing this chemical for their experiments. The provided synthetic protocol and workflows offer a practical guide for its application in the laboratory.

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References

- 1. 2-amino-4-chlorobenzothiazole suppliers USA [americanchemicalsuppliers.com]
- 2. scbt.com [scbt.com]
- 3. 2-Aminobenzothiazoles in anticancer drug design and discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. iajesm.in [iajesm.in]
- 5. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 6. US3888871A - Process for the preparation of 4-chloro-2-hydroxybenzothiazole - Google Patents [patents.google.com]
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